

physicochemical properties of 2-Cyclopropoxy-6-fluoropyridine

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Compound of Interest

Compound Name: 2-Cyclopropoxy-6-fluoropyridine

Cat. No.: B15332221

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Technical Profile: 2-Cyclopropoxy-6-fluoropyridine

CAS: 1394915-17-3 | Formula: C₈H₈FNO | M.W.: 153.15 g/mol [\[1\]](#)[\[2\]](#)

Part 1: Executive Technical Summary

2-Cyclopropoxy-6-fluoropyridine is a specialized heterocyclic building block utilized in the optimization of lead compounds for drug discovery. It serves as a strategic bioisostere for 2-methoxy-6-fluoropyridine, offering a distinct pharmacokinetic profile due to the unique physicochemical properties of the cyclopropyl group.

In medicinal chemistry, this moiety is primarily employed to:

- **Modulate Lipophilicity:** The cyclopropyl group increases logP compared to a methyl group, enhancing membrane permeability without the entropic penalty of longer alkyl chains.
- **Enhance Metabolic Stability:** The strained cyclopropyl ring resists oxidative dealkylation (O-dealkylation) by cytochrome P450 enzymes more effectively than methoxy or ethoxy groups, extending the half-life (

) of the parent drug.

- Facilitate

Diversification: The C6-fluorine atom remains highly activated for further nucleophilic aromatic substitution, allowing this fragment to serve as a "linker" or core scaffold in fragment-based drug design (FBDD).

Part 2: Physicochemical Properties

The following data characterizes the compound's behavior in synthetic and biological environments.

Property	Value / Description	Technical Note
Appearance	Colorless to pale yellow liquid	Typical of halogenated alkoxy pyridines.
Boiling Point	~195–205 °C (Predicted)	Extrapolated from 2-fluoro-6-methoxy pyridine (bp ~160°C).
Density	1.18 ± 0.06 g/cm ³ (Predicted)	Higher density due to fluorine substitution.
LogP (Calc)	2.15 ± 0.3	Moderate lipophilicity; optimal for CNS penetration.
TPSA	22.1 Å ²	Low polar surface area suggests high passive permeability.
pKa (Conj. Acid)	~0.5–1.0	The pyridine nitrogen is weakly basic due to the electron-withdrawing fluorine (inductive effect,).
Solubility	DMSO, DCM, MeOH, EtOAc	Sparingly soluble in water; requires organic co-solvent for bioassays.

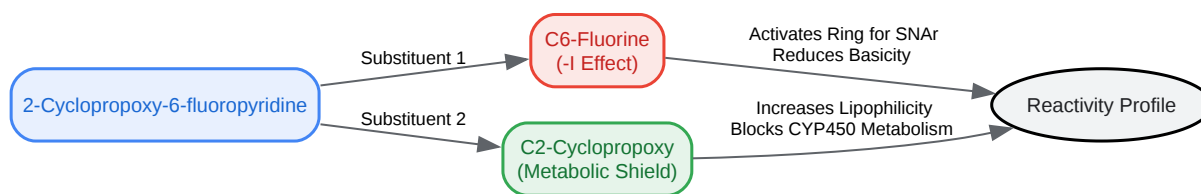
Part 3: Structural & Electronic Analysis

The chemical behavior of **2-cyclopropoxy-6-fluoropyridine** is governed by the interplay between the fluorine atom and the cyclopropoxy substituent on the pyridine ring.

Electronic Effects

- Fluorine (C6): Exerts a strong inductive withdrawing effect (), significantly lowering the electron density of the pyridine ring. This deactivates the ring toward electrophilic aromatic substitution () but highly activates the C6 position for nucleophilic attack () if the cyclopropoxy group is not the leaving group.
- Cyclopropoxy (C2): Acts as a weak -donor and a -donor. However, the unique orbital hybridization of the cyclopropyl ring (high -character in C-C bonds, high -character in C-H bonds) creates a steric and electronic shield that stabilizes the ether linkage against enzymatic cleavage.

Visualization: Structural Logic & Reactivity



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Figure 1: Structure-property relationship map illustrating how substituents dictate the chemical behavior of the pyridine core.

Part 4: Synthesis & Experimental Protocols

Expert Insight: The synthesis of this compound typically relies on Nucleophilic Aromatic Substitution (

)[3][4] While 2,6-difluoropyridine is a symmetric starting material, the introduction of the first nucleophile (cyclopropanol) requires careful stoichiometric control to prevent bis-substitution.

Protocol: Mono-Substitution of 2,6-Difluoropyridine

Reagents:

- 2,6-Difluoropyridine (1.0 equiv)[5]
- Cyclopropanol (1.05 equiv)
- Sodium Hydride (NaH, 60% dispersion, 1.1 equiv)
- Solvent: Anhydrous THF or DMF

Methodology:

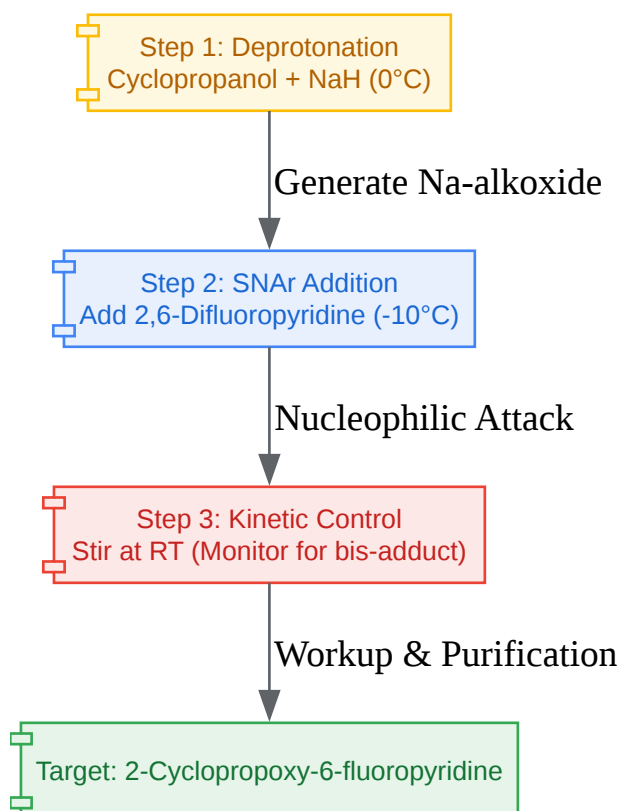
- Activation: In a flame-dried round-bottom flask under
 , suspend NaH in anhydrous THF at 0°C.
- Alkoxide Formation: Dropwise add cyclopropanol. Stir at 0°C for 30 minutes until
 evolution ceases. The formation of sodium cyclopropoxide is critical before introducing the electrophile.
- Substitution: Cool the solution to -10°C. Add 2,6-difluoropyridine dropwise. Note: Low temperature is essential to favor mono-substitution over bis-substitution.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc) or LC-MS.
- Quench & Workup: Quench carefully with sat.
 . Extract with

(x3). Wash combined organics with brine, dry over

, and concentrate.

- Purification: Purify via silica gel flash chromatography (gradient 0-10% EtOAc in Hexanes).

Visualization: Synthesis Workflow



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Figure 2: Step-by-step synthetic pathway emphasizing kinetic control to ensure mono-substitution.

Part 5: Handling, Safety, and Stability

Self-Validating Safety Protocol:

- Volatility: As a low-molecular-weight fluorinated ether, this compound is likely volatile. Always handle in a fume hood. Avoid high-vacuum drying for extended periods to prevent mass loss.

- **Reactivity:** The C6-fluorine is labile. Avoid storing in basic media (e.g., amine solvents) for long durations, as this may lead to slow degradation via further or hydrolysis.
- **Storage:** Store at 2–8°C under an inert atmosphere (Argon/Nitrogen).

Hazards (GHS Classification derived from analogs):

- H226: Flammable liquid and vapor.[5]
- H315: Causes skin irritation.[5][6]
- H319: Causes serious eye irritation.[5][6]

References

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